

# GNF-2 solubility DMSO and storage conditions

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## Compound Focus: Gnf-2

CAS No.: 778270-11-4

Cat. No.: S547879

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## Physical & Chemical Properties of GNF-2

The table below summarizes the fundamental technical data for **GNF-2**:

| Property          | Specification  |
|-------------------|--|
| CAS Number        | 778270-11-4 [1] [2] [3]  |
| Molecular Formula | C <sub>18</sub> H <sub>13</sub> F <sub>3</sub> N <sub>4</sub> O <sub>2</sub> [1] [3] [4] |
| Molecular Weight  | 374.32 g/mol [1] [5] [3]   |
| Purity            | ≥98% [1] [4]   |

## Solubility and Storage Conditions

For optimal stability and performance, adhere to the following handling guidelines:

| Aspect             | Recommendation                                      |
|--------------------|---|
| Solubility in DMSO | 74 - 100 mM (approx. 27.7 - 37.4 mg/mL) [1] [5] [4] |

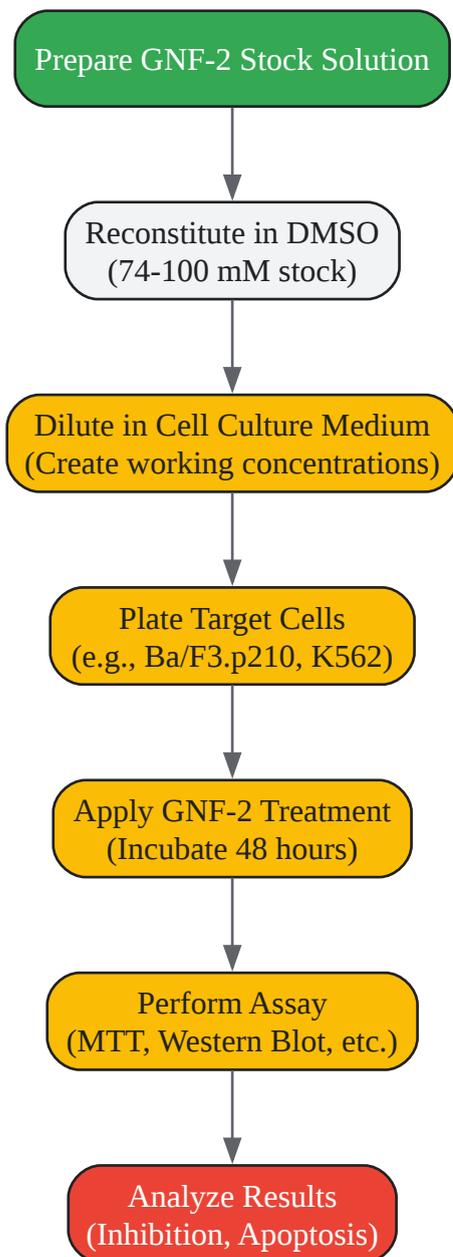
| Aspect                | Recommendation   |
|-----------------------|--|
| Solubility in Ethanol | 9.8 mg/mL (with gentle warming) [3] or 50 mM [1]                       |
| Solubility in Water   | Insoluble [5] [3] [4]  |
| Storage Temperature   | -20°C (solid form) [1] [6] [3]   |
| Storage Form          | Tightly sealed container in a cool, well-ventilated area [1] [7]       |
| Reconstitution        | Use fresh, moisture-absorbing DMSO to prevent solubility reduction [5] |

## Handling and Safety Guidelines

- **General Handling:** Avoid inhalation, and contact with skin or eyes. Use only in areas with appropriate exhaust ventilation and wear suitable personal protective equipment, including gloves and safety goggles [7].
- **Hazards:** Harmful if swallowed and very toxic to aquatic life with long-lasting effects [7].
- **Disposal:** Dispose of contents and the container according to local regulations at an approved waste disposal plant [7].

## Experimental Workflow for In Vitro Research

The diagram below outlines a general cell-based assay workflow using **GNF-2**, based on common protocols in the search results [2] [5]:



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## Application Notes for Researchers

- **Solution Stability:** For long-term storage, it is best to store the compound as a solid. If you must prepare a stock solution, it's recommended to use it soon after preparation and avoid long-term storage, especially at room temperature, to maintain stability and prevent precipitation or degradation [5] [3].

- **Allosteric Inhibition:** **GNF-2** is a **highly selective, non-ATP competitive, allosteric inhibitor** of Bcr-Abl [1] [2] [5]. It binds to the myristate-binding pocket, a different site than ATP-competitive inhibitors like imatinib [3]. This unique mechanism can be leveraged in combination therapy studies to overcome resistance [5].

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## References

1. GNF 2 (CAS 778270-11-4) [rndsystems.com]
2. GNF-2 | Bcr-Abl Inhibitor [medchemexpress.com]
3. GNF 2 - Potent Bcr-Abl Kinase Inhibitor [apexbt.com]
4. GNF-2 [lktlabs.com]
5. GNF-2 | Bcr-Abl inhibitor | Mechanism | Concentration [selleckchem.com]
6. GNF 2 [raybiotech.com]
7. GNF-2-PEG-acid|MSDS [dcchemicals.com]

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